

An In-depth Technical Guide to the Solubility and Stability of Ferene Triazine

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Compound of Interest

Compound Name: *Ferene triazine*

CAS No.: 90358-65-9

Cat. No.: B1219190

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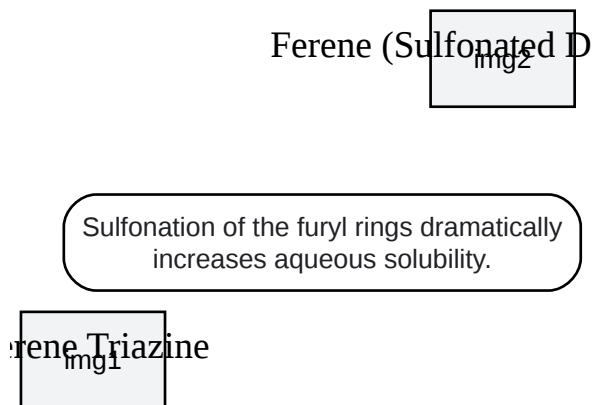
This guide provides a detailed exploration of the critical physicochemical properties of **Ferene Triazine** (3-(2-pyridyl)-5,6-bis(2-furyl)-1,2,4-triazine), a heterocyclic chromogenic agent. Designed for researchers, scientists, and professionals in drug development and analytical chemistry, this document synthesizes fundamental principles with practical, field-proven methodologies for assessing its solubility and stability.

Introduction: The Role and Structure of Ferene Triazine

Ferene Triazine is a highly specific and sensitive colorimetric reagent primarily utilized for the determination of iron.^[1] Its core structure consists of a central 1,2,4-triazine ring substituted with a pyridyl group and two furyl groups.^[2] This unique arrangement contains the "ferroin" functional group, which enables the formation of a stable and intensely colored tris complex with ferrous iron (Fe^{2+}), making it an invaluable tool in clinical and analytical settings for quantifying serum iron levels.^{[1][2]}

Understanding the solubility and stability of **Ferene Triazine** is paramount for developing robust analytical methods, ensuring accurate quantification, and defining appropriate storage

and handling conditions. This guide delves into the causal mechanisms behind its behavior in various environments and provides validated protocols for its characterization.



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Caption: Chemical structures of **Ferene Triazine** and its highly water-soluble sulfonated derivative, Ferene.

Physicochemical Properties

A summary of the key physicochemical properties of **Ferene Triazine** is presented below.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₀ N ₄ O ₂	[2][3]
Molecular Weight	290.28 g/mol	[2]
Appearance	Yellow crystals	[2]
Melting Point	154-156°C	[2]
Predicted pKa	-0.03 ± 0.63	[2]
UV-vis λ _{max}	209, 243, 306, 339 nm	[2]

Solubility Profile of Ferene Triazine

The solubility of an analytical reagent is a critical parameter that dictates its utility, formulation, and application range. The choice of solvent system directly impacts reagent preparation,

reaction kinetics, and the potential for precipitation during analysis.

Intrinsic Solubility

Unlike its sulfonated derivatives, **Ferene Triazine** is a non-polar molecule, which governs its solubility characteristics. It exhibits poor solubility in aqueous solutions but good solubility in organic solvents like ethanol and in water/ethanol mixtures.[2] This property makes it versatile for applications where a non-aqueous or mixed-solvent system is preferred or required.

The introduction of sulfonate groups to the furyl rings creates the derivative commonly known as "Ferene" or "Ferene S".[4] This structural modification dramatically increases the molecule's polarity, rendering it highly soluble in water (e.g., 50 mg/mL). This is a classic example of structure-activity relationship, where targeted chemical modification is used to enhance a desirable physical property for aqueous biological assays.

Compound	Solvent	Solubility	Rationale
Ferene Triazine	Water	Low	Non-polar, lacks hydrogen bond donating groups.
Ethanol / Water-Ethanol	Good	Solvated by the organic co-solvent.[2]	
Ferene (Sulfonated)	Water	High (≥50 mg/mL)	Ionic sulfonate groups promote strong interactions with polar water molecules.

Experimental Protocol: Solubility Determination (Shake-Flask Method)

This protocol describes a self-validating system for determining the equilibrium solubility of **Ferene Triazine**. The causality behind this choice is its status as the gold-standard method, providing a definitive measure of thermodynamic solubility by ensuring equilibrium is reached.

Principle: An excess of the solid compound is agitated in a chosen solvent at a constant temperature until the solution is saturated. The concentration of the dissolved compound in the

supernatant is then quantified.

Methodology:

- **Preparation:** Add an excess amount of crystalline **Ferene Triazine** (e.g., 10 mg) to a known volume (e.g., 5 mL) of the selected solvent (e.g., pure water, 50% ethanol, etc.) in a glass vial. The excess solid is crucial to ensure saturation is achieved.
- **Equilibration:** Seal the vials and place them in a shaker bath set to a constant temperature (e.g., 25°C or 37°C). Agitate for a predetermined period (e.g., 24-48 hours) to allow the system to reach equilibrium. A preliminary kinetic study can validate the minimum time required.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same temperature to let the excess solid settle. Centrifuge the vials at a high speed (e.g., 14,000 rpm for 15 minutes) to pellet any remaining suspended particles.
- **Sampling & Dilution:** Carefully withdraw an aliquot of the clear supernatant. Immediately dilute the aliquot with a suitable mobile phase or solvent to prevent precipitation and to bring the concentration within the linear range of the analytical method.
- **Quantification:** Analyze the diluted samples using a validated, stability-indicating HPLC-UV method. The concentration is determined by comparing the peak area to a standard curve prepared from a stock solution of **Ferene Triazine** of known concentration.
- **Validation:** The presence of undissolved solid in the vial after the experiment validates that equilibrium saturation was achieved.

Caption: Experimental workflow for determining thermodynamic solubility via the shake-flask method.

Stability Profile of Ferene Triazine

The chemical stability of a reagent is fundamental to its reliability. Degradation can lead to a loss of activity, the formation of interfering species, and ultimately, inaccurate analytical results. The stability of **Ferene Triazine** is primarily governed by the integrity of its s-triazine ring.

Factors Influencing Stability

While specific degradation kinetics for **Ferene Triazine** are not extensively published, the stability of the core s-triazine structure is well-documented, particularly from studies on triazine-based herbicides and scavengers.^{[5][6][7]}

- **pH:** The s-triazine ring is susceptible to hydrolysis, a reaction that is strongly pH-dependent. The rate of hydrolysis is significantly accelerated in acidic conditions (low pH).^{[8][9]} In neutral to alkaline environments (pH 7-12), the ring is comparatively stable.^[9] This is because protonation of the ring nitrogen atoms in an acidic medium makes the carbon atoms more electrophilic and thus more susceptible to nucleophilic attack by water.^[10]
- **Temperature:** As with most chemical reactions, the rate of hydrolytic degradation increases with temperature.^[9] Therefore, storing solutions of **Ferene Triazine** at elevated temperatures will likely shorten its shelf-life.
- **Light (Photostability):** Aromatic and heterocyclic compounds are often susceptible to photodegradation. While specific photostability data for **Ferene Triazine** is limited, it is prudent to protect solutions from prolonged exposure to direct light, especially UV radiation, to prevent potential degradation.
- **Oxidation:** The molecule may be susceptible to oxidation, although this is generally a lesser concern compared to hydrolysis for the triazine ring.

Degradation Pathways

The primary degradation pathway for s-triazine compounds involves the hydrolytic cleavage of the ring system.^{[5][6]} For substituted s-triazines, this can be a stepwise process, often initiated by hydrolysis of substituents, followed by cleavage of the ring itself to form products like cyanuric acid, which can further degrade to ammonia and carbon dioxide.^{[6][7]}

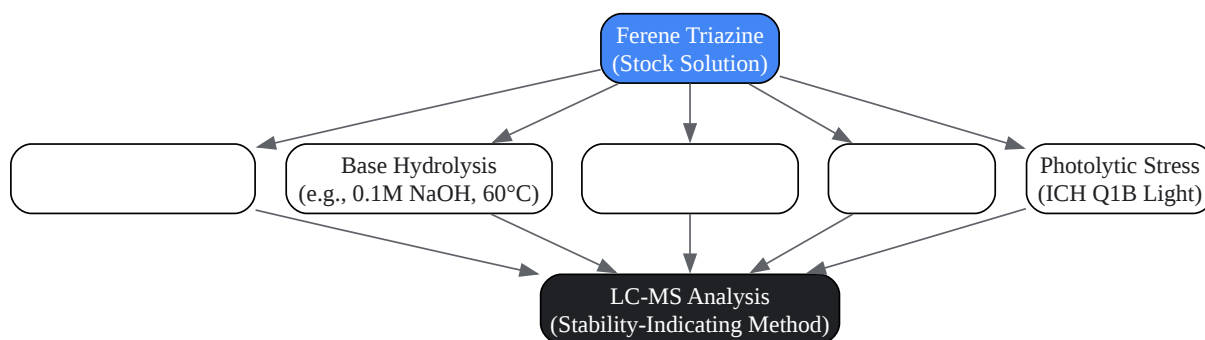
Experimental Protocol: Forced Degradation Study

A forced degradation (or stress testing) study is the most effective way to identify potential degradation products and pathways, which informs the development of stability-indicating analytical methods. The rationale is to subject the compound to conditions more severe than those expected during normal handling and storage to accelerate degradation.

Principle: **Ferene Triazine** is subjected to a range of stress conditions (acid, base, oxidation, heat, light). The resulting samples are analyzed by a high-resolution analytical technique (e.g., LC-MS) to separate, identify, and characterize the parent compound and any significant degradants.

Methodology:

- Stock Solution Preparation: Prepare a stock solution of **Ferene Triazine** in a suitable solvent (e.g., 50:50 acetonitrile:water) at a known concentration (e.g., 1 mg/mL).
- Application of Stress Conditions:
 - Acid Hydrolysis: Mix the stock solution with 0.1 M HCl and heat at 60°C for a specified time (e.g., 24 hours).
 - Base Hydrolysis: Mix the stock solution with 0.1 M NaOH and heat at 60°C for a specified time.
 - Oxidative Degradation: Mix the stock solution with 3% H₂O₂ and keep at room temperature for a specified time.
 - Thermal Degradation: Expose a solid sample of **Ferene Triazine** to dry heat (e.g., 80°C) for a specified time. Also, heat the stock solution.
 - Photolytic Degradation: Expose the stock solution to a calibrated light source as per ICH Q1B guidelines (e.g., overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter).
- Sample Quenching & Analysis: After the stress period, neutralize the acid and base samples. Dilute all samples to an appropriate concentration and analyze using a stability-indicating LC-MS method. A control sample (unstressed) is analyzed concurrently.
- Data Evaluation: Compare the chromatograms of the stressed samples to the control. A loss in the parent peak area and the appearance of new peaks indicate degradation. The goal is to achieve 5-20% degradation to ensure that secondary degradation is minimized. Mass spectrometry data is used to elucidate the structures of the new peaks, identifying the degradation products.



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Caption: Workflow for a forced degradation study to assess the chemical stability of **Ferene Triazine**.

Conclusion and Recommendations

Ferene Triazine is a valuable analytical reagent whose utility is underpinned by its physicochemical properties. Its solubility is low in water but good in ethanol-water mixtures, a characteristic that can be dramatically inverted by sulfonation to create the water-soluble "Ferene". The stability of **Ferene Triazine** is critically dependent on pH, with significant hydrolytic degradation occurring under acidic conditions, a process that is accelerated by heat.

For optimal performance and reliability in research and development, the following is recommended:

- **Storage:** Solid **Ferene Triazine** should be stored in a cool, dry, dark place. Solutions should be prepared fresh. If storage is necessary, they should be buffered to a neutral or slightly alkaline pH and refrigerated.
- **Method Development:** When developing analytical methods, the solubility of **Ferene Triazine** must be considered in the choice of diluents and reaction media. All analytical methods should be validated as "stability-indicating" using data from forced degradation studies to ensure that any potential degradants do not interfere with the quantification of the parent compound.

By understanding and controlling for these solubility and stability factors, researchers can ensure the accuracy, precision, and robustness of their analytical applications involving **Ferene Triazine**.

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